

S 82-5455 and the Quest for Novel Antimalarials: A Technical Overview

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For Researchers, Scientists, and Drug Development Professionals

Introduction

S 82-5455, a derivative of floxacrine, has been identified as a potent antimalarial agent, particularly effective against the blood stages of Plasmodium berghei. This technical guide synthesizes the available scientific information on **S 82-5455** and the broader class of floxacrine-related acridinedione derivatives. While research on specific derivatives of **S 82-5455** is not publicly available, this document provides a comprehensive overview of the parent compound, its known activities, and the general mechanism of action for this class of antimalarials, offering valuable insights for researchers in the field of drug discovery.

Core Compound: S 82-5455

S 82-5455 is chemically identified as 7-chloro-1-(4N-methylpiperazino-1N-imino)-10-hydroxy-1,2,3,4-tetrahydro-3-(4-trifluoromethylphenyl)-9(10H)-acridone.[1] It has demonstrated significant activity against drug-sensitive strains of Plasmodium berghei in both mice and rats. [1]

In Vivo Efficacy

The primary quantitative data available for **S 82-5455** comes from in vivo studies in a mouse model of malaria. The efficacy was determined using a "28-day test," a common method for assessing curative potential in preclinical antimalarial studies.



Parameter	Oral Administration (mg/kg)	Subcutaneous Administration (mg/kg)
Dosis Curativa Minima (x 5 days)	1.56	3.12
Dosis Tolerata Maxima (x 1 day)	400	400
Table 1: In Vivo Efficacy of S 82-5455 against P. berghei in Mice.[1]		

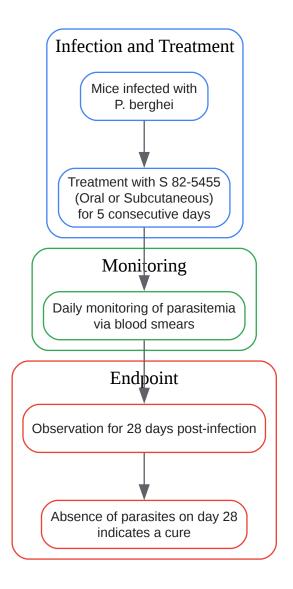
Experimental Protocols

While detailed, step-by-step experimental protocols for the synthesis and evaluation of **S 82-5455** are not available in the reviewed literature, the following outlines the general methodologies employed in the study of this and related compounds.

"28-Day Test" for In Vivo Efficacy

This test is a standard method for evaluating the curative efficacy of antimalarial compounds in rodent models.







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